

4-Methylbenzyl Isocyanate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *4-Methylbenzyl isocyanate*

Cat. No.: *B1273037*

[Get Quote](#)

CAS Number: 56651-57-1 Molecular Formula: C₉H₉NO Molecular Weight: 147.17 g/mol

This document provides a comprehensive technical overview of **4-Methylbenzyl isocyanate**, a reactive chemical intermediate with applications in synthetic chemistry and drug discovery. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

4-Methylbenzyl isocyanate is a versatile reagent characterized by the presence of a highly reactive isocyanate group attached to a 4-methylbenzyl moiety. Its physical state can vary from a white powder to a clear colorless or yellow liquid.^{[1][2]} Key physical and chemical properties are summarized in the table below.

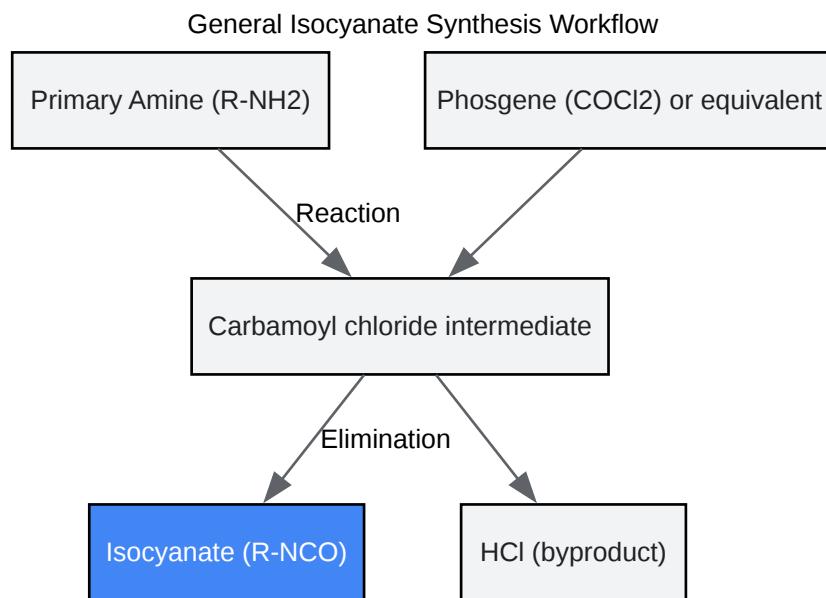
Property	Value	Reference(s)
Appearance	White powder or clear colorless to yellow liquid	[1] [2]
Purity	≥99%	[1]
IUPAC Name	1-(isocyanatomethyl)-4-methylbenzene	[3]
Synonyms	4-Methylbenzyl isocyanate, p-tolylmethan-isocyanate	[3]

Synthesis and Reactivity

While detailed, step-by-step synthesis protocols for **4-Methylbenzyl isocyanate** are not readily available in public literature, its synthesis would likely follow general procedures for the preparation of isocyanates. Common methods include the phosgenation of the corresponding primary amine (4-methylbenzylamine) or related reactions.[\[4\]](#)

The core reactivity of **4-Methylbenzyl isocyanate** is dictated by the electrophilic carbon atom of the isocyanate group (-N=C=O). This group readily reacts with nucleophiles such as amines, alcohols, and thiols to form substituted ureas, carbamates, and thiocarbamates, respectively.[\[4\]](#) This reactivity is fundamental to its utility as a building block in organic synthesis.

A general workflow for the synthesis of isocyanates from primary amines is depicted below.



[Click to download full resolution via product page](#)

Caption: General synthesis of isocyanates from primary amines.

Applications in Drug Discovery and Development

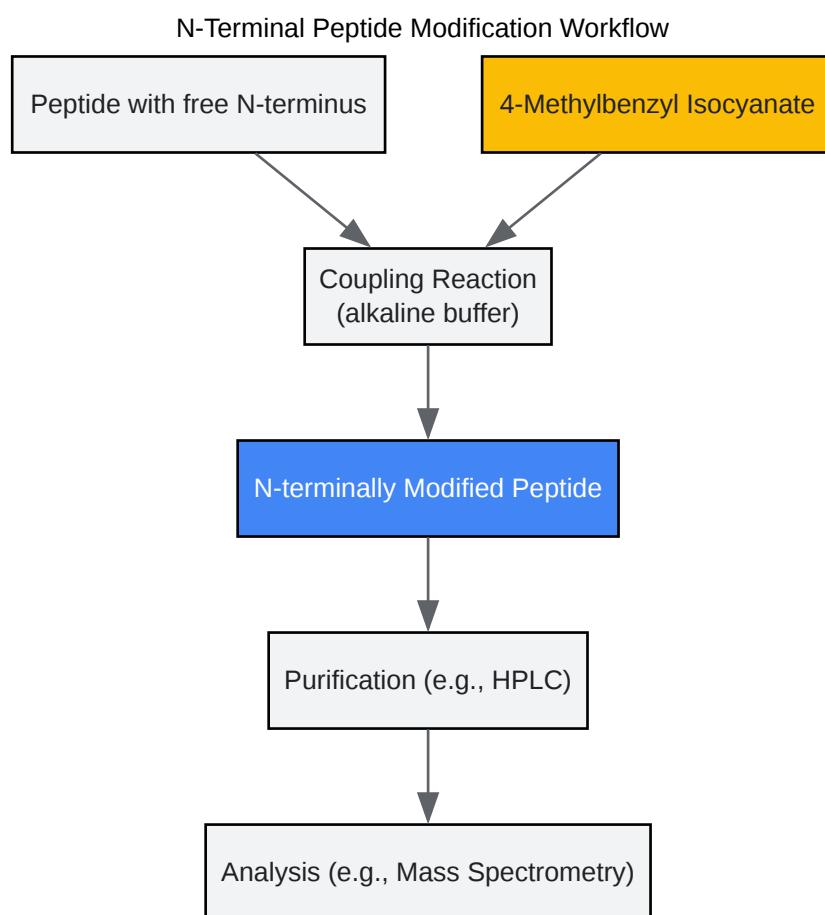
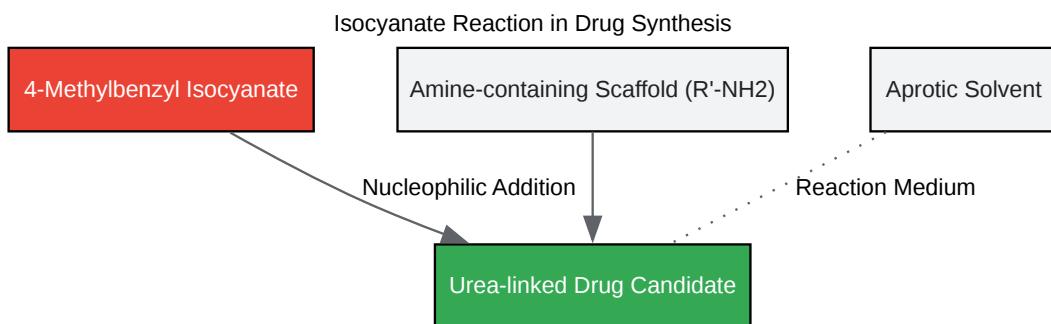
The utility of **4-Methylbenzyl isocyanate** in drug discovery is primarily as a synthon for the creation of more complex molecules with potential therapeutic activities. Its application has been noted in the synthesis of substituted benzamides that show affinity for Trace Amine-Associated Receptors (TAARs), particularly TAAR1.^[5] TAARs are a class of G-protein coupled receptors implicated in a variety of neurological and metabolic disorders, making them attractive targets for drug development.^[5]

Compounds derived from **4-Methylbenzyl isocyanate** have been investigated for the treatment of:

- Depression and anxiety disorders^[5]
- Psychotic disorders such as schizophrenia^[5]

- Neurological diseases like Parkinson's disease[5]
- Metabolic disorders including obesity and diabetes[5]

The workflow for utilizing an isocyanate in the synthesis of a urea-linked compound, a common motif in drug candidates, is illustrated below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methylbenzyl isocyanate, CasNo.56651-57-1 ZHEJIANG JIUZHOU CHEM CO.,LTD China (Mainland) [jiuzhoua.lookingchem.com]
- 2. 1837-73-6|Alpha-methylbenzyl isocyanate|BLD Pharm [bldpharm.com]
- 3. pschemicals.com [pschemicals.com]
- 4. Isocyanate - Wikipedia [en.wikipedia.org]
- 5. US9452980B2 - Substituted benzamides - Google Patents [patents.google.com]
- To cite this document: BenchChem. [4-Methylbenzyl Isocyanate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273037#4-methylbenzyl-isocyanate-cas-number-56651-57-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com